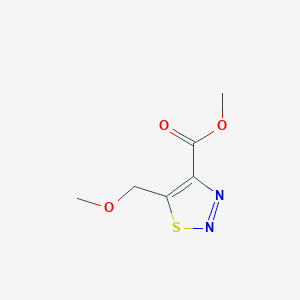

Methyl 5-(methoxymethyl)thiadiazole-4-carboxylate

• Molecular Formula: C6H8N2O3S
• Molecular Weight: 188.21 g/mol
• IUPAC Name: methyl 5-(methoxymethyl)thiadiazole-4-carboxylate
• InChI: InChI=1S/C6H8N2O3S/c1-10-3-4-5(6(9)11-2)7-8-12-4/h3H2,1-2H3
• InChI Key: OWHIVDUCQOYGSV-UHFFFAOYSA-N
• Canonical SMILES: COCC1=C(N=NS1)C(=O)OC

Description

Methyl 5-(methoxymethyl)thiadiazole-4-carboxylate is a useful research compound. Its molecular formula is C6H8N2O3S and its molecular weight is 188.21 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Methyl 2-diazo-4-methoxy-3-oxobutanoate (4.5 g, 0.026 mol) was cooled in an ice bath and ammonium sulfide (8.0 g, 0.12 mol) (40-48%) was added drop-wise over 2 minutes. White precipitate formed. The slurry was stirred for 30 minutes, and then purified by flash chromatography to give the desired product (4.2 g, 85%) as a light oil, that crystallized readily upon standing. 1H NMR (400 MHz, CD3OD): δ□ 5.02 (s, 2H), 3.98 (s, 3H), 3.57 (s, 3H). MF=C6H8N2O3S; LCMS calculated for C6H9N2O3S (M+H)+: m/z=189.0.
